

Application Notes and Protocols for the Safe Handling of Barium-140 Sources

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Barium-140

Cat. No.: B1234999

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These application notes provide detailed protocols for the safe handling of **Barium-140** (^{140}Ba) sources in a laboratory setting. Adherence to these guidelines is critical to minimize radiation exposure and prevent contamination. ^{140}Ba is a beta emitter with a radioactive daughter, Lanthanum-140 (^{140}La), which is a significant gamma emitter. Therefore, precautions for both beta and high-energy gamma radiation are necessary.

Radiological Data

Barium-140 decays to Lanthanum-140, which in turn decays to the stable Cerium-140. A summary of their key radiological properties is presented in the table below.

Property	Barium-140 (¹⁴⁰ Ba)	Lanthanum-140 (¹⁴⁰ La)
Half-life	12.75 days[1][2]	1.678 days[3][4][5]
Primary Decay Mode	Beta (β ⁻)[1][2]	Beta (β ⁻)[3][4][5]
Major Beta Energies (E _β max)	1.022 MeV (60%)[6]	2.26 MeV (10%)[6]
0.48 MeV (40%)[6]	1.67 MeV (20%)[6]	
1.32 MeV (70%)[6]		
Major Gamma Energies (E _γ)	0.537 MeV (24.4%)[7]	1.596 MeV (95.4%)[8]
0.163 MeV (6.2%)[7]	0.816 MeV (23.1%)[6]	
0.305 MeV (4.3%)[7]	0.487 MeV (45.5%)[6]	
0.329 MeV (20.3%)[6]		

Shielding Requirements

Effective shielding for ¹⁴⁰Ba sources must account for both the beta particles from ¹⁴⁰Ba and the high-energy gamma rays from its daughter, ¹⁴⁰La.

- Beta Shielding:** The beta particles from ¹⁴⁰Ba can be effectively shielded by low atomic number (Z) materials such as Plexiglas (lucite) or aluminum (at least 1/4 inch or ~6 mm thick). This is the primary shield and should be placed closest to the source to minimize the production of bremsstrahlung (X-rays).
- Gamma Shielding:** The high-energy 1.6 MeV gamma rays from ¹⁴⁰La require high-Z materials like lead or concrete for effective shielding. Due to the energetic gamma emission of its daughter isotope, lead shielding is a necessity.[8]

Shielding Material	Tenth-Value Layer (TVL) for 1.6 MeV Gamma Rays
Lead	~1.5 - 2 inches (~3.8 - 5.1 cm)
Concrete	~8 - 9 inches (~20 - 23 cm)

A Tenth-Value Layer (TVL) is the thickness of a material required to reduce the intensity of radiation to one-tenth of its original value.

Personal Protective Equipment (PPE)

Standard laboratory PPE is required at all times when handling ^{140}Ba sources.

PPE Item	Specification
Lab Coat	Standard laboratory coat.
Gloves	Two pairs of disposable nitrile gloves.[9] Change gloves frequently.
Eye Protection	Safety glasses with side shields or goggles.
Dosimetry	Whole-body dosimeter and a ring dosimeter for extremities.

Experimental Protocols

General Handling Protocol

- Preparation:
 - Designate a specific work area for handling ^{140}Ba . The area should be clearly marked with "Caution, Radioactive Material" signs.
 - Cover the work surface with absorbent paper with a plastic backing.
 - Assemble all necessary materials and equipment before introducing the ^{140}Ba source to the work area.
 - Ensure a calibrated radiation survey meter (e.g., a Geiger-Muller counter) is available and operational.
- Source Handling:
 - Always use remote handling tools such as tongs or forceps to handle the source vial. This maximizes the distance between the source and the handler, reducing radiation dose.

- Work behind appropriate shielding (e.g., a lead-lined L-block shield with a leaded glass window).
- Perform all operations that may produce aerosols or volatile materials in a certified fume hood that is approved for radioactive material use.
- Post-Handling:
 - Securely cap and store the ^{140}Ba source in its shielded container immediately after use.
 - Survey the work area, tools, and yourself for contamination.
 - Dispose of radioactive waste in the appropriately labeled container.
 - Wash hands thoroughly after removing gloves.

Contamination Survey Protocol

- Frequency: Conduct contamination surveys at the end of each experiment or workday in which ^{140}Ba was used.
- Procedure:
 - With a Geiger-Muller (GM) survey meter, slowly scan the work surfaces, floor, equipment, and personal protective equipment. Hold the probe approximately 1 cm from the surface.
 - Perform wipe tests on surfaces to detect removable contamination. Wipe an area of 100 cm² with a filter paper or cotton swab.
 - Analyze the wipes using a liquid scintillation counter or a gamma counter.
- Action Levels: If contamination is found above the established limits, decontaminate the area immediately. Report any significant contamination to the Radiation Safety Officer (RSO).

Waste Disposal

Radioactive waste must be segregated and disposed of according to institutional and regulatory requirements.

Waste Type	Container	Disposal Procedure
Solid Waste	Labeled radioactive waste bag inside a shielded container.	Segregate waste based on the half-life of the isotope. For ^{140}Ba , with a half-life of 12.75 days, decay-in-storage may be an option depending on institutional policies. [10]
Liquid Waste	Labeled, sealed, and non-breakable container within a secondary containment.	Do not pour radioactive liquids down the sink. [11] Solidify aqueous waste if required by the institutional waste management program.
Sharps	Labeled, puncture-proof sharps container.	Do not place sharps in plastic bags. [10]

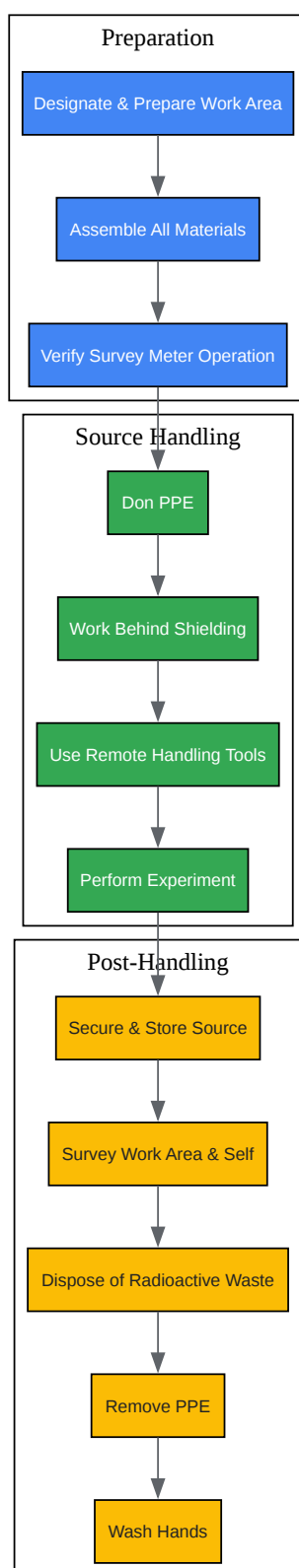
Emergency Procedures for a ^{140}Ba Spill

Follow the S.W.I.M.S. protocol for radioactive spills:

- Stop the spill.
- Warn others.
- Isolate the area.
- Minimize exposure.
- Survey and seek assistance.

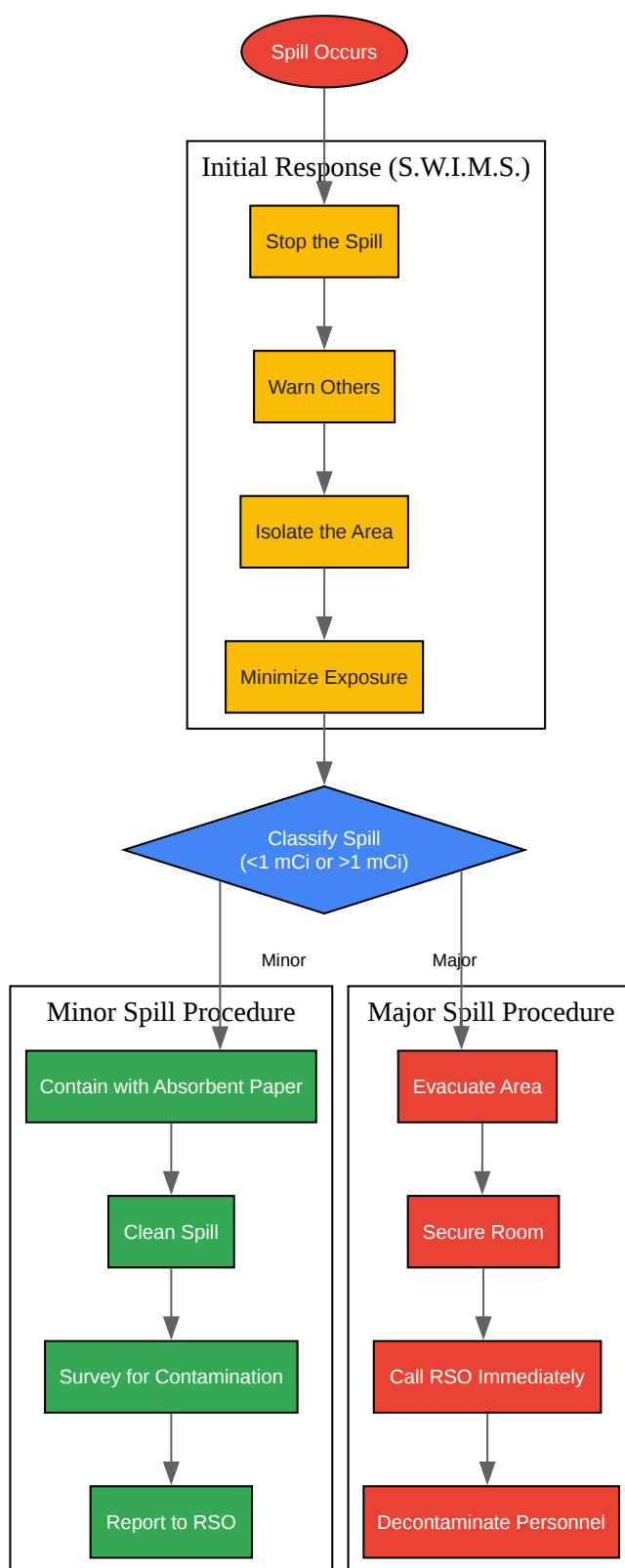
Spill Classification	Procedure
Minor Spill (<1 mCi)	1. Notify: Inform personnel in the immediate area. 2. Contain: Cover the spill with absorbent paper. 3. Clean: Wearing appropriate PPE, clean the spill from the outside in. Place all contaminated materials in a radioactive waste bag. 4. Survey: Monitor the area, your hands, and clothing for contamination. 5. Report: Inform the RSO. [12]
Major Spill (>1 mCi)	1. Evacuate: Clear the area of all non-essential personnel. 2. Isolate: Prevent entry into the area and confine any potentially contaminated individuals. 3. Shield: If possible without further contamination, shield the source. 4. Secure: Close and lock the room. 5. Call for Help: Immediately contact the RSO. 6. Decontaminate Personnel: Remove contaminated clothing and flush contaminated skin with lukewarm water and mild soap. [12]

Visualizations



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Caption: Workflow for the safe handling of **Barium-140** sources.



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Caption: Emergency response workflow for a **Barium-140** spill.

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- To cite this document: BenchChem. [Application Notes and Protocols for the Safe Handling of Barium-140 Sources]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1234999#protocols-for-safe-handling-of-barium-140-sources]

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